

Application Notes and Protocols for Mass Spectrometry-Based Analysis of Drug Metabolites

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Compound of Interest

Compound Name: Cefau
CAS No.: 90301-73-8
Cat. No.: B1219806

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Audience: Researchers, scientists, and drug development professionals.

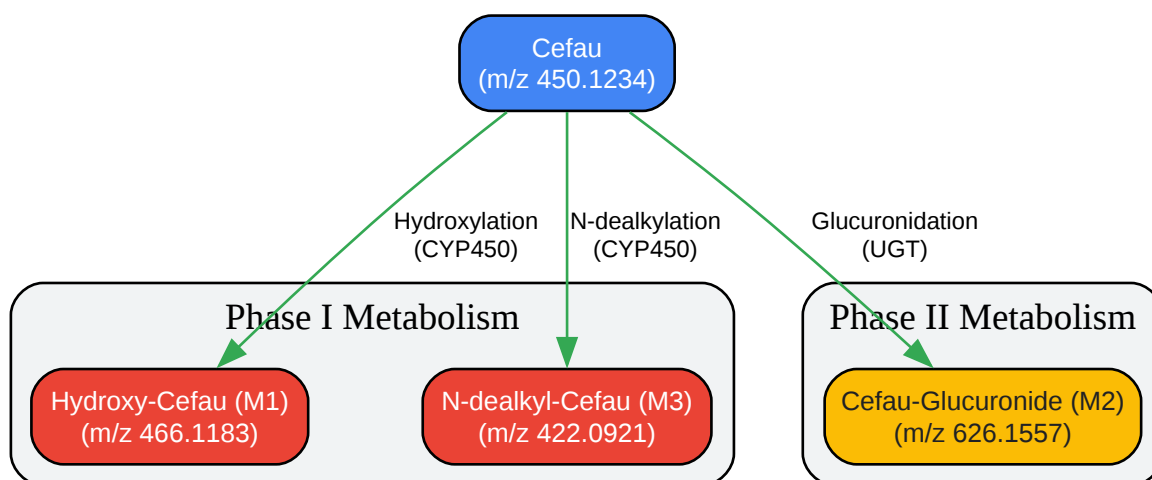
Introduction

Mass spectrometry (MS), particularly when coupled with liquid chromatography (LC-MS), is a powerful analytical technique for the identification and quantification of drug metabolites.^{[1][2]} This application note provides a comprehensive overview of the methodologies and protocols involved in the analysis of drug metabolites, using a hypothetical compound, "Cefau," as an illustrative example. The protocols and data presented herein are generalized and should be adapted based on the specific physicochemical properties of the drug and its metabolites of interest.

Metabolomics, the large-scale study of small molecules or metabolites, can be approached in two ways: targeted and untargeted analysis.^[1] Targeted analysis focuses on specific groups of metabolites, while untargeted analysis provides a global overview of metabolic changes.^[1] The choice between these approaches depends on the research question.

Experimental Workflow

A typical workflow for the mass spectrometry analysis of drug metabolites involves several key stages, from sample preparation to data analysis and interpretation.



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References

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- 2. LC-ESI(±)-LTQ MSn-Based Metabolomic Profiling of Coffee: Fragmentation Pathways for Identification of Major Polar Compounds - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/25411111/)]

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